

N-(3-Chloropropyl)carbazole: Technical Guide & Synthesis Monograph

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	9-(3-Chloropropyl)-9h-carbazole
CAS No.:	96576-84-0
Cat. No.:	B8710455

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Executive Summary

N-(3-chloropropyl)carbazole (IUPAC: **9-(3-chloropropyl)-9H-carbazole**) is a tricyclic aromatic heterocycle functionalized with a reactive alkyl chloride tail. It serves as a pivotal "linker" intermediate in medicinal chemistry, most notably in the synthesis of the antipsychotic and cocaine antagonist Rimcazole. Its utility stems from the differential reactivity of the propyl chain's terminal halide, allowing for precise nucleophilic substitution reactions—typically with secondary amines like piperazine derivatives—to generate complex bioactive scaffolds.

Nomenclature & Chemical Identity

This compound is an N-substituted derivative of 9H-carbazole. The nitrogen atom of the carbazole ring (position 9) is alkylated with a 3-chloropropyl chain.

Identification Data

Parameter	Data / Descriptor
IUPAC Name	9-(3-chloropropyl)-9H-carbazole
Common Name	N-(3-chloropropyl)carbazole
Synonyms	1-Chloro-3-(9-carbazolyl)propane; 3-(9H-Carbazol-9-yl)propyl chloride; 9-(3-Chloropropyl)carbazole
CAS Registry Number	1934-22-1 (Note: Often prepared in situ; 9-(3-bromopropyl)carbazole [CAS 2732-25-4] is the common commercial analog)
Molecular Formula	C ₁₅ H ₁₄ ClN
Molecular Weight	243.73 g/mol
SMILES	ClCCCN1c2ccccc2c3ccccc13
InChI Key	(Computed) UJOBWOGCFQCDNV-UHFFFAOYSA-N (Base carbazole structure)

Structural Analysis[4]

- **Carbazole Core:** A tricyclic aromatic system consisting of two benzene rings fused to a central pyrrole ring. It is electron-rich and fluorescent.
- **Linker:** A three-carbon (propyl) aliphatic chain.
- **Reactive Terminus:** A primary alkyl chloride. The C-Cl bond is susceptible to nucleophilic attack (S_N2), making it an ideal electrophile for attaching the carbazole moiety to other pharmacophores.

Synthesis & Reaction Mechanism

The synthesis of 9-(3-chloropropyl)carbazole exploits the differential reactivity of dihaloalkanes. The standard protocol involves the N-alkylation of carbazole using 1-bromo-3-chloropropane.

Reaction Logic

Since the C-Br bond is weaker and more polarized than the C-Cl bond, the bromine atom acts as the superior leaving group. By controlling stoichiometry and temperature, the carbazolide anion (generated by a base) selectively displaces the bromide, leaving the chloride intact for subsequent transformations.

Protocol: N-Alkylation of Carbazole

Reagents:

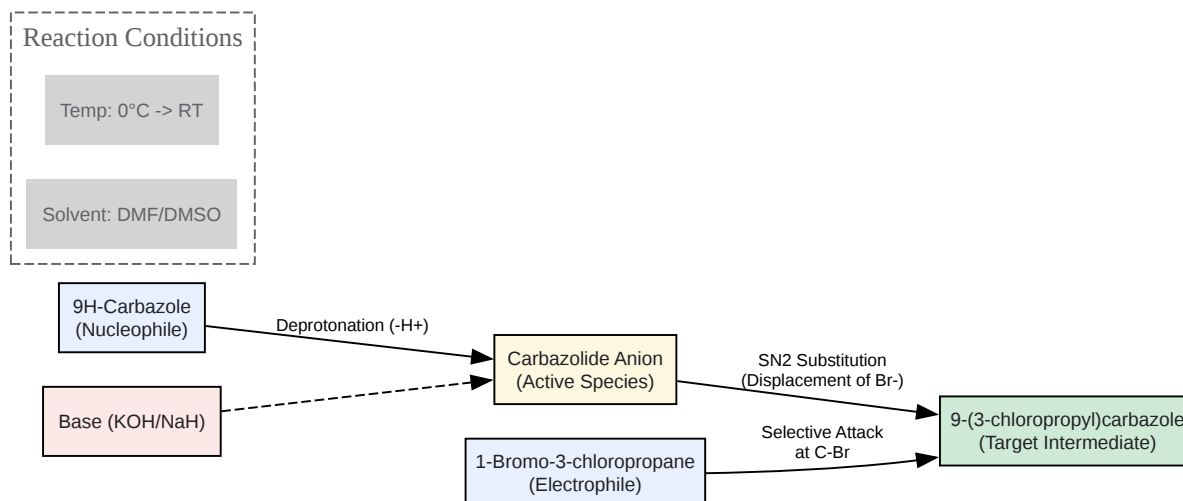
- Carbazole (1.0 eq)
- 1-Bromo-3-chloropropane (1.2 – 1.5 eq)
- Base: Potassium Hydroxide (KOH) or Sodium Hydride (NaH)
- Solvent: DMF (Dimethylformamide) or DMSO (Dimethyl sulfoxide)
- Catalyst (Optional): Tetrabutylammonium bromide (TBAB) for phase-transfer conditions.

Step-by-Step Methodology:

- Deprotonation: Dissolve carbazole in DMF. Add the base (e.g., NaH) slowly at 0°C under an inert atmosphere (). Stir for 30 minutes to generate the nucleophilic carbazolide anion.
 - Observation: Evolution of gas; solution may darken.
- Alkylation: Add 1-bromo-3-chloropropane dropwise to the reaction mixture. Maintain temperature at 0°C–RT to prevent bis-alkylation or side reactions at the chloro-terminus.
- Reaction: Stir at room temperature for 3–12 hours. Monitor via TLC (Hexane:EtOAc 9:1).
- Workup: Quench with ice water. The product will precipitate or separate as an oil. Extract with dichloromethane (DCM).
- Purification: Wash organic layer with brine, dry over

, and concentrate. Recrystallize from ethanol or purify via silica gel chromatography to yield the white/off-white solid.

Mechanism Diagram (DOT)



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Caption: Selective N-alkylation of carbazole using 1-bromo-3-chloropropane. The carbazolide anion preferentially attacks the C-Br bond due to bromine's superior leaving group ability.

Key Applications

Pharmaceutical Intermediate: Rimcazole Synthesis

The primary utility of 9-(3-chloropropyl)carbazole is as the precursor for Rimcazole, a carbazole-derivative investigated as an antipsychotic and for the treatment of cocaine abuse.

- Reaction: The chloropropyl carbazole reacts with cis-3,5-dimethylpiperazine.
- Mechanism: A second SN2 substitution where the secondary amine of the piperazine displaces the terminal chloride.

- **Significance:** This modular approach allows for the rapid generation of "carbazole-linker-amine" libraries for Structure-Activity Relationship (SAR) studies targeting dopamine transporters.

Materials Science

- **Photoconductivity:** Carbazole derivatives are widely used in organic light-emitting diodes (OLEDs) and photorefractive polymers. The chloropropyl derivative serves as a monomeric unit or a grafting agent to attach carbazole pendants to polymer backbones (e.g., polysiloxanes), enhancing hole-transport properties.

Safety & Handling (E-E-A-T)

Hazard Class: Alkyl Halide / Irritant.

- **Skin/Eye Contact:** Causes skin irritation and serious eye irritation. The alkyl chloride moiety is a potential alkylating agent; avoid direct contact.
- **Inhalation:** May cause respiratory irritation. Handle in a fume hood.
- **Storage:** Store in a cool, dry place under inert gas (Argon/Nitrogen) to prevent hydrolysis or oxidation.

References

- Graebe, C., & Glaser, C. (1872). Ueber Carbazol. *Annalen der Chemie und Pharmacie*. [Link](#) (Foundational carbazole chemistry).
- Rimcazole Synthesis & Pharmacology: Isothiocyanate derivatives of 9-[3-(cis-3,5-dimethyl-1-piperazinyl)propyl]carbazole (rimcazole): irreversible ligands for the dopamine transporter.[1] *Journal of Medicinal Chemistry*, 1997.
- Carbazole Alkylation Protocols: Synthesis and properties of new derivatives of poly[9-(2,3-epoxypropyl)carbazole]. *Polymer International*.
- Reagent Reactivity: The Versatile Intermediate: Understanding 1-Bromo-3-chloropropane's Utility.

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Sources

- 1. Isothiocyanate derivatives of 9-[3-(cis-3,5-dimethyl-1-piperazinyl)propyl]carbazole (rimcazole): irreversible ligands for the dopamine transporter - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [N-(3-Chloropropyl)carbazole: Technical Guide & Synthesis Monograph]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8710455/docs#n-3-chloropropyl-carbazole-technical-guide-synthesis-monograph>]

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